

# Liothyronine-d3 certificate of analysis specifications

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## Compound of Interest

Compound Name: Liothyronine-d3

Cat. No.: B12361678

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## An In-depth Technical Guide to Liothyronine-d3 Certificate of Analysis Specifications

For researchers, scientists, and drug development professionals, understanding the quality and purity of a stable isotope-labeled compound like **Liothyronine-d3** is paramount. The Certificate of Analysis (CoA) is a critical document that provides a comprehensive overview of the test results for a specific batch, ensuring it meets the required specifications for its intended use, particularly as an internal standard in quantitative analyses[1][2]. This guide delves into the core specifications, experimental methodologies, and quality control workflow associated with the certification of **Liothyronine-d3**.

## Liothyronine-d3: An Overview

**Liothyronine-d3** is a deuterated form of Liothyronine (also known as T3), a potent thyroid hormone. Its chemical formula is  $C_{15}H_9D_3I_3NO_4$  and it has a molecular weight of approximately 653.99 g/mol [3]. The incorporation of deuterium atoms provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based bioanalytical studies, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), which are used to quantify Liothyronine in biological samples[2][3][4]. The use of a stable isotope-labeled standard helps to correct for matrix effects and variations in sample preparation, thereby improving the accuracy and precision of the analytical method[5].

## Quantitative Data Summary

A Certificate of Analysis for **Liothyronine-d3** provides quantitative results for a series of quality control tests. The following table summarizes the typical specifications and their acceptance criteria.

Test Parameter	Specification	Purpose
Identity		
<sup>1</sup> H NMR Spectrum	Conforms to structure	Confirms the chemical structure of the molecule.
Mass Spectrum	Conforms to structure	Confirms the molecular weight and isotopic labeling pattern.
Purity		
Chemical Purity by HPLC	≥ 98%	Determines the percentage of the desired compound relative to any impurities.
Isotopic Purity	Report Value	Quantifies the percentage of the deuterated compound versus the unlabeled compound.
Isotopic Enrichment	≥ 98%	Measures the percentage of molecules that are labeled with the desired number of deuterium atoms[1].
Physical Properties		
Appearance	White to off-white solid/powder[6]	A basic physical description of the material.
Solubility	Soluble in Methanol	Provides information on suitable solvents for sample preparation[4].
Residual Solvents	Conforms to USP <467>	Ensures that residual solvents from the synthesis process are below acceptable safety limits.

## Experimental Protocols

The specifications outlined in a CoA are derived from rigorous analytical testing. Below are detailed methodologies for key experiments performed on **Liothyronine-d3**.

### Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to separate and quantify **Liothyronine-d3** from its non-labeled counterpart and other organic impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., XBridge C18, 150 mm × 4.6 mm, 5 µm) is often used[6][7].
- Mobile Phase: A gradient elution is typically employed.
  - Mobile Phase A: A buffer solution, such as potassium dihydrogen phosphate, adjusted to an acidic pH (e.g., pH 2.0)[6][7].
  - Mobile Phase B: An organic solvent like methanol or acetonitrile[6][7].
- Flow Rate: A typical flow rate is 1.0 mL/min[6].
- Column Temperature: The column is often maintained at an elevated temperature, for example, 44°C, to ensure sharp peaks and reproducible retention times[7].
- Detection: UV detection at a wavelength of 225 nm or 254 nm[6][7].
- Procedure:
  - A standard solution of **Liothyronine-d3** is prepared in a suitable solvent, such as methanol.
  - The sample is injected into the HPLC system.

- The peak area of **Liothyronine-d3** is measured and compared to the total area of all peaks to calculate the chemical purity.

## Isotopic Purity and Enrichment by Mass Spectrometry (MS)

Mass spectrometry is essential for confirming the identity and quantifying the isotopic enrichment of **Liothyronine-d3**[\[1\]](#)[\[2\]](#). High-resolution mass spectrometry, such as Quadrupole Time-of-Flight (Q-TOF) LC-MS, is often used[\[1\]](#).

- Instrumentation: A Liquid Chromatography system coupled to a Mass Spectrometer (LC-MS).
- Ionization Source: Electrospray Ionization (ESI) is commonly used for molecules like Liothyronine.
- Mass Analyzer: A high-resolution mass analyzer (e.g., TOF or Orbitrap) is required to resolve the isotopic peaks.
- Procedure:
  - The sample is introduced into the mass spectrometer, typically after separation by LC.
  - The mass spectrum is acquired, showing the distribution of ions based on their mass-to-charge ratio ( $m/z$ ).
  - Identity Confirmation: The molecular ion peak corresponding to the mass of **Liothyronine-d3** is identified.
  - Isotopic Enrichment Calculation: The relative intensities of the ion peaks for **Liothyronine-d3** and any remaining unlabeled Liothyronine are measured. The isotopic enrichment is calculated as the percentage of the d3-labeled species relative to the sum of all isotopic species.

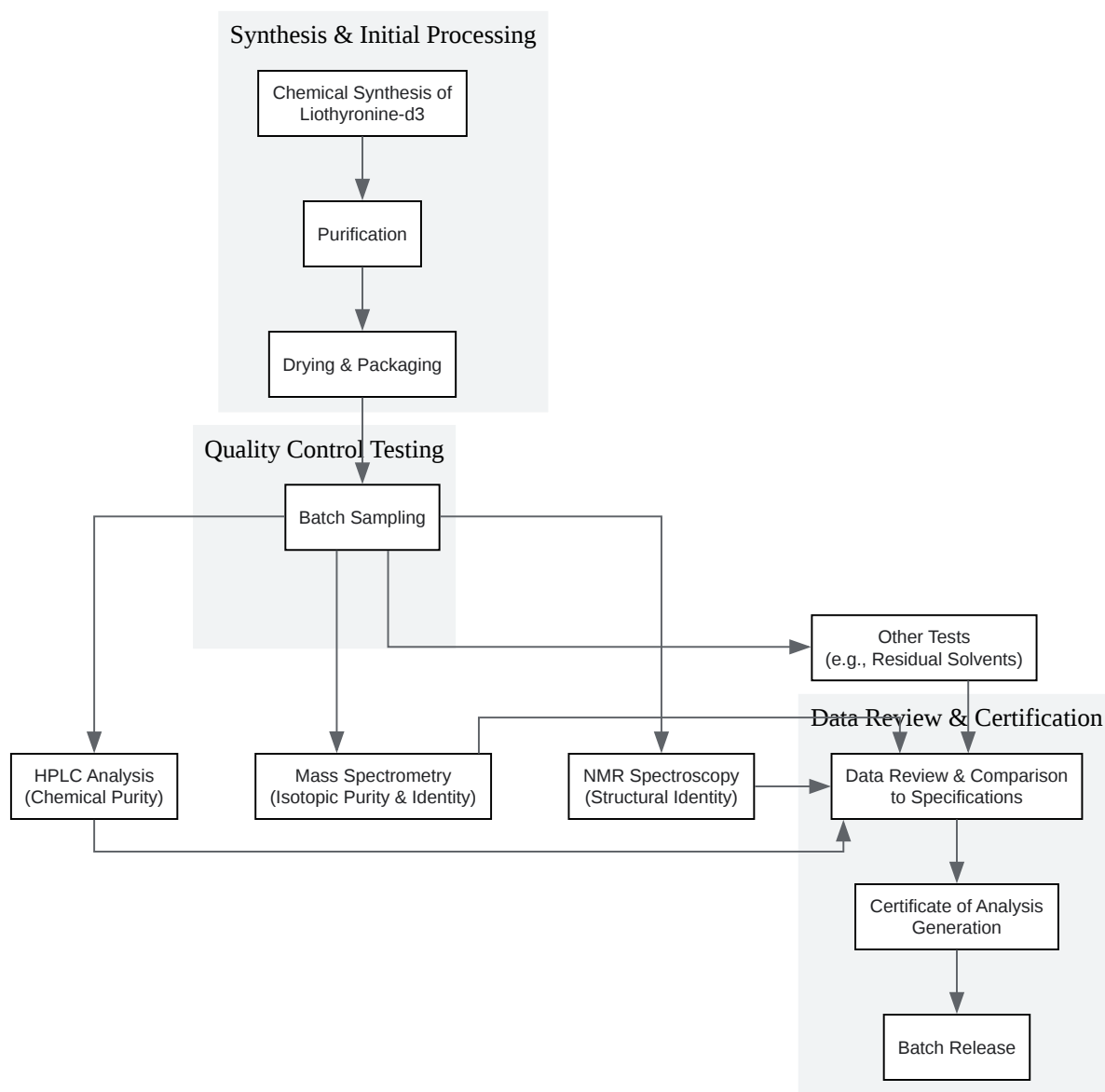
## Structural Confirmation by $^1\text{H}$ NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for confirming the chemical structure of a molecule[1][2].

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble, such as DMSO-d<sub>6</sub> or Methanol-d<sub>4</sub>.
- Procedure:
  - The **Liothyronine-d3** sample is dissolved in the deuterated solvent.
  - The <sup>1</sup>H NMR spectrum is acquired.
  - The chemical shifts, splitting patterns, and integration of the peaks in the spectrum are analyzed and compared to the expected spectrum for the Liothyronine structure to confirm its identity. The absence of signals at the positions where deuterium has been incorporated confirms successful labeling.

## Mandatory Visualization: Quality Control Workflow

The following diagram illustrates the logical workflow for the quality control and certification of a batch of **Liothyronine-d3**.



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## References

- 1. criver.com [criver.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 3. Buy Liothyronine-d3 [smolecule.com]
- 4. ejchem.journals.ekb.eg [ejchem.journals.ekb.eg]
- 5. Stable Isotope Labelled Compound Reference Materials Reference Materials | LGC Standards [lgcstandards.com]
- 6. saspublishers.com [saspublishers.com]
- 7. The separation and determination of liothyronine and levothyroxine in tablets by reversed-phase high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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